

An In-Depth Technical Guide to the Physicochemical Properties of Magnesium Propionate

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Compound of Interest

Compound Name: Magnesium propionate

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Abstract

This technical guide provides a comprehensive analysis of **magnesium propionate** ($\text{C}_6\text{H}_{10}\text{MgO}_4$), a magnesium salt of propionic acid. It details the compound's core physicochemical properties, with a primary focus on the determination and significance of its molecular weight. This document outlines the compound's chemical structure, synthesis, and key characteristics such as solubility and stability. Furthermore, it presents a detailed protocol for the preparation of standard molar solutions, a fundamental procedure in research and development that is critically dependent on an accurate molecular weight. The guide also discusses the compound's primary applications in the pharmaceutical, cosmetic, and food industries, as well as essential safety and handling information. This document is intended to serve as a vital resource for researchers, scientists, and drug development professionals who utilize **magnesium propionate** in their work.

Introduction to Magnesium Propionate

Magnesium propionate is an organic salt formed from the reaction of a magnesium ion (Mg^{2+}) with two propionate anions ($\text{CH}_3\text{CH}_2\text{COO}^-$).^[1] It is a compound of significant interest across various scientific disciplines due to its dual functionality. It serves as an effective preservative by inhibiting the growth of mold and some bacteria, and also acts as a bioavailable source of magnesium, an essential mineral for numerous physiological processes.^{[2][3][4]}

In the context of drug development and research, a precise understanding of a compound's fundamental properties is paramount. The molecular weight, in particular, is a cornerstone of chemical calculations, enabling accurate preparation of solutions, determination of reaction stoichiometry, and interpretation of analytical data. This guide provides the foundational knowledge required for the effective and accurate use of **magnesium propionate** in a laboratory or industrial setting.

Core Physicochemical Properties

A thorough characterization of **magnesium propionate** begins with its fundamental physicochemical properties. These constants are essential for predicting the compound's behavior in various experimental and formulation contexts.

Chemical Structure and Formula

Magnesium propionate consists of one divalent magnesium cation (Mg^{2+}) ionically bonded to two propionate anions ($\text{C}_3\text{H}_5\text{O}_2^-$).^[1] The molecular formula is $\text{C}_6\text{H}_{10}\text{MgO}_4$.^{[1][2][5][6]} This stoichiometric relationship is crucial for the accurate calculation of its molecular weight.

Molecular Weight Determination

The molecular weight (molar mass) of a compound is the sum of the atomic weights of its constituent atoms. For anhydrous **magnesium propionate** ($\text{C}_6\text{H}_{10}\text{MgO}_4$), the calculation is as follows:

- Magnesium (Mg): $1 \times 24.305 \text{ g/mol} = 24.305 \text{ g/mol}$
- Carbon (C): $6 \times 12.011 \text{ g/mol} = 72.066 \text{ g/mol}$
- Hydrogen (H): $10 \times 1.008 \text{ g/mol} = 10.080 \text{ g/mol}$
- Oxygen (O): $4 \times 15.999 \text{ g/mol} = 63.996 \text{ g/mol}$

Total Molecular Weight = $24.305 + 72.066 + 10.080 + 63.996 = 170.447 \text{ g/mol}$

This value is commonly rounded to 170.45 g/mol .^{[1][2][5][7]}

It is critical to note that **magnesium propionate** can exist in hydrated forms. The dihydrate form ($C_6H_{14}MgO_6$), for instance, incorporates two water molecules and has a higher molecular weight of 206.48 g/mol .^[1] For all experimental work, verifying the hydration state of the material is essential for accurate molar calculations. Unless otherwise specified, this guide will refer to the anhydrous form.

Key Physicochemical Data Summary

The following table summarizes the essential quantitative data for anhydrous **magnesium propionate**.

Property	Value	Source(s)
IUPAC Name	magnesium;propanoate	^[1]
CAS Number	557-27-7	^{[1][6][8]}
Molecular Formula	$C_6H_{10}MgO_4$	^{[1][2][5][8]}
Molecular Weight	170.45 g/mol	^{[1][2][5][6]}
Appearance	White crystalline powder	^{[1][2]}
Odor	Faint, soapy odor	^{[1][2]}
Solubility in Water	Highly soluble (1000 g/L at 20°C)	^[1]
Hygroscopicity	Slightly hygroscopic	^{[1][2]}
pH (1% solution)	Approx. 10-10.5	^[6]

Synthesis and Chemical Reactivity

Synthesis

Magnesium propionate is typically synthesized through a straightforward acid-base neutralization reaction. The most common method involves reacting propionic acid with a magnesium base, such as magnesium hydroxide or magnesium carbonate.^{[1][3]}

Reaction with Magnesium Hydroxide: $2 \text{CH}_3\text{CH}_2\text{COOH} + \text{Mg}(\text{OH})_2 \rightarrow (\text{CH}_3\text{CH}_2\text{COO})_2\text{Mg} + 2 \text{H}_2\text{O}$

The resulting **magnesium propionate** is then purified through methods like crystallization and filtration to achieve the high purity required for pharmaceutical and food-grade applications.[\[1\]](#)
[\[3\]](#)

Chemical Stability and Reactivity

Magnesium propionate is a stable compound under normal ambient storage and handling conditions.[\[8\]](#) As a salt of a weak acid and a strong base, its aqueous solutions are slightly alkaline.[\[6\]](#) It is incompatible with strong oxidizing agents.[\[8\]](#) Due to its hygroscopic nature, it should be stored in airtight containers to prevent moisture absorption.[\[1\]](#)[\[2\]](#)

Experimental Protocols: Molar Solution Preparation

The accurate preparation of molar solutions is a fundamental laboratory skill that relies directly on the compound's molecular weight. The following protocol provides a step-by-step methodology for preparing a 1 Molar (1M) stock solution of **magnesium propionate**.

Objective

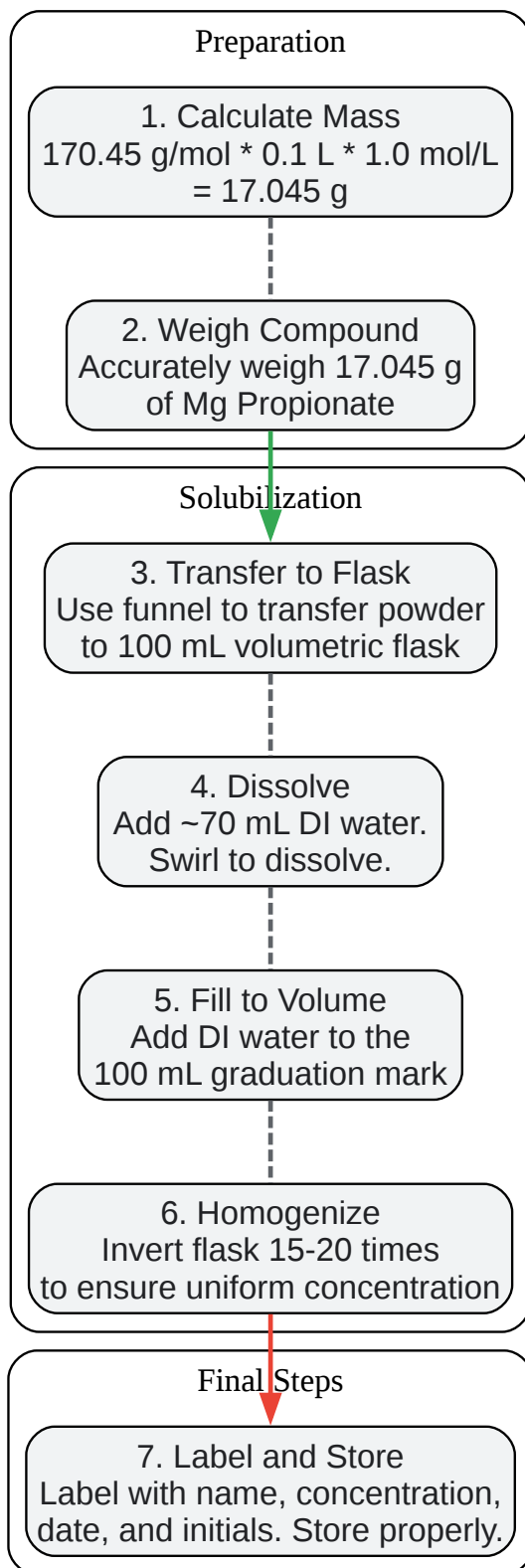
To prepare 100 mL of a 1.0 M aqueous stock solution of anhydrous **magnesium propionate**.

Materials and Equipment

- Anhydrous **Magnesium Propionate** (MW: 170.45 g/mol)
- Deionized or distilled water
- 100 mL volumetric flask (Class A)
- Analytical balance (readable to 0.001 g)
- Weighing paper/boat
- Spatula
- Funnel

- Wash bottle with deionized water

Workflow Diagram



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Caption: Workflow for preparing a 1M **magnesium propionate** solution.

Step-by-Step Procedure

- Calculation:
 - Determine the mass of **magnesium propionate** required.
 - $\text{Mass (g)} = \text{Molar Mass (g/mol)} \times \text{Volume (L)} \times \text{Desired Molarity (mol/L)}$
 - $\text{Mass (g)} = 170.45 \text{ g/mol} \times 0.100 \text{ L} \times 1.0 \text{ mol/L} = 17.045 \text{ g}$
- Weighing:
 - Place a clean, dry weighing boat on the analytical balance and tare the mass to zero.
 - Carefully weigh out exactly 17.045 g of anhydrous **magnesium propionate**. Record the actual mass weighed.
- Transfer:
 - Place a funnel into the neck of the 100 mL volumetric flask.
 - Carefully transfer the weighed powder through the funnel into the flask.
 - Use a wash bottle with deionized water to rinse any remaining powder from the weighing boat and funnel into the flask.
- Dissolution:
 - Add deionized water to the flask until it is approximately two-thirds full.
 - Stopper the flask and swirl gently until all the **magnesium propionate** has completely dissolved.
- Dilution to Volume:

- Carefully add deionized water until the bottom of the meniscus reaches the 100 mL calibration mark on the neck of the flask.
- Use a dropper for the final additions to avoid overshooting the mark.
- Homogenization:
 - Stopper the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Labeling and Storage:
 - Label the flask clearly with the compound name ("1.0 M **Magnesium Propionate**"), the preparation date, and your initials.
 - Store according to the safety data sheet recommendations, typically at room temperature in a well-sealed container.

Applications in Research and Industry

Magnesium propionate's unique properties make it valuable in several high-stakes industries.

- Food Preservation: It is widely used as a food preservative to inhibit the growth of mold and bacteria in products like baked goods, dairy items, and animal feed.^{[2][9]} Its neutral pH and sensory properties (tasteless and odorless) make it an ideal additive that does not alter the product's characteristics.^{[2][4]} The U.S. FDA has designated **magnesium propionate** as "Generally Recognized As Safe" (GRAS).^{[2][3]}
- Pharmaceuticals & Nutrition: In pharmaceutical formulations, it serves as a magnesium supplement to address dietary deficiencies.^{[1][2][4]} Magnesium is a critical cofactor in hundreds of enzymatic reactions and is essential for muscle and nerve function.^{[1][2][3]} Recent research has also investigated the role of magnesium in modulating microbial metabolites like imidazole propionate, which are linked to metabolic health.^[10]
- Cosmetics: It is used as a preservative in cosmetic products to prevent microbial contamination and extend shelf life.^{[1][7][11]}

Safety and Handling

According to available safety data sheets and regulatory information, **magnesium propionate** is not classified as a hazardous substance under GHS/CLP regulations.[5][8]

- **Handling:** Standard laboratory practices should be followed. Wear protective gloves and eye/face protection. Use in a well-ventilated area.[8]
- **Stability:** The material is stable under normal ambient conditions. Avoid contact with strong oxidizers.[8]
- **First Aid:** In case of contact, wash skin with soap and water. If in eyes, rinse cautiously with water for several minutes. If breathing is difficult, provide fresh air.[8]

This substance is not considered a PBT (Persistent, Bioaccumulative, and Toxic) or vPvB (very Persistent and very Bioaccumulative) substance.[8]

Conclusion

The molecular weight of anhydrous **magnesium propionate**, 170.45 g/mol, is a fundamental physical constant that is indispensable for its scientific and industrial application. This guide has detailed the derivation of this value and demonstrated its critical role in standard laboratory procedures such as molar solution preparation. A comprehensive understanding of this and other physicochemical properties, including solubility, stability, and reactivity, is essential for ensuring accuracy and reproducibility in research, drug development, and quality control. With its established safety profile and versatile applications, **magnesium propionate** will continue to be a compound of significant utility in the scientific community.

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